

A Technical Guide to the Spectroscopic Data of 1-(Trimethylacetyl)imidazole

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Compound of Interest

Compound Name: *1-(Trimethylacetyl)imidazole*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectroscopic data for **1-(Trimethylacetyl)imidazole**, also known as 1-(Pivaloyl)imidazole. The information is tailored for professionals in research and development who require detailed structural and analytical information for this compound.

Spectroscopic Data Summary

The following tables summarize the key quantitative data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) for **1-(Trimethylacetyl)imidazole**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
8.29	br s	H-2 (imidazole ring)
7.55	br s	H-5 (imidazole ring)
7.05	br s	H-4 (imidazole ring)
1.47	s	$-\text{C}(\text{CH}_3)_3$ (tert-butyl group)

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
174.9	C=O (carbonyl)
137.2	C-2 (imidazole ring)
129.7	C-4 (imidazole ring)
117.4	C-5 (imidazole ring)
40.9	C(CH ₃) ₃ (quaternary carbon)
27.8	C(CH ₃) ₃ (tert-butyl methyl carbons)

Table 3: High-Resolution Mass Spectrometry (HRMS) Data

Adduct	Calculated m/z	Found m/z
[M] ⁺	152.0949	152.0946

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Assignment
~1710	C=O Stretch (Amide)
~1480, ~1370	C-H Bending (tert-butyl)
~1280	C-N Stretch
~750	C-H Bending (imidazole ring)

Note: The IR data is based on typical values for N-acylimidazoles and may vary slightly based on the experimental conditions.

Experimental Protocols

The following protocols are based on the synthesis and characterization of **1-(Trimethylacetyl)imidazole** as described in the literature.[\[1\]](#)

2.1. Synthesis of **1-(Trimethylacetyl)imidazole**

Pivaloyl chloride (1.0 eq) is added dropwise to a cooled (0°C) solution of imidazole (2.0 eq) in ethanol-free chloroform. The reaction mixture is stirred for 10 minutes at 0°C and then for 45 minutes at room temperature. Subsequently, the mixture is washed with water. The organic phase is dried over magnesium sulfate ($MgSO_4$) and concentrated in vacuo. The resulting residue is triturated with hexane, and the solid product is collected by filtration.[\[1\]](#)

2.2. NMR Spectroscopy

1H and ^{13}C NMR spectra were recorded on a Bruker AM-300 spectrometer.[\[1\]](#) Samples were dissolved in deuterated chloroform ($CDCl_3$). Chemical shifts are reported in parts per million (ppm) relative to an internal standard.

2.3. Mass Spectrometry

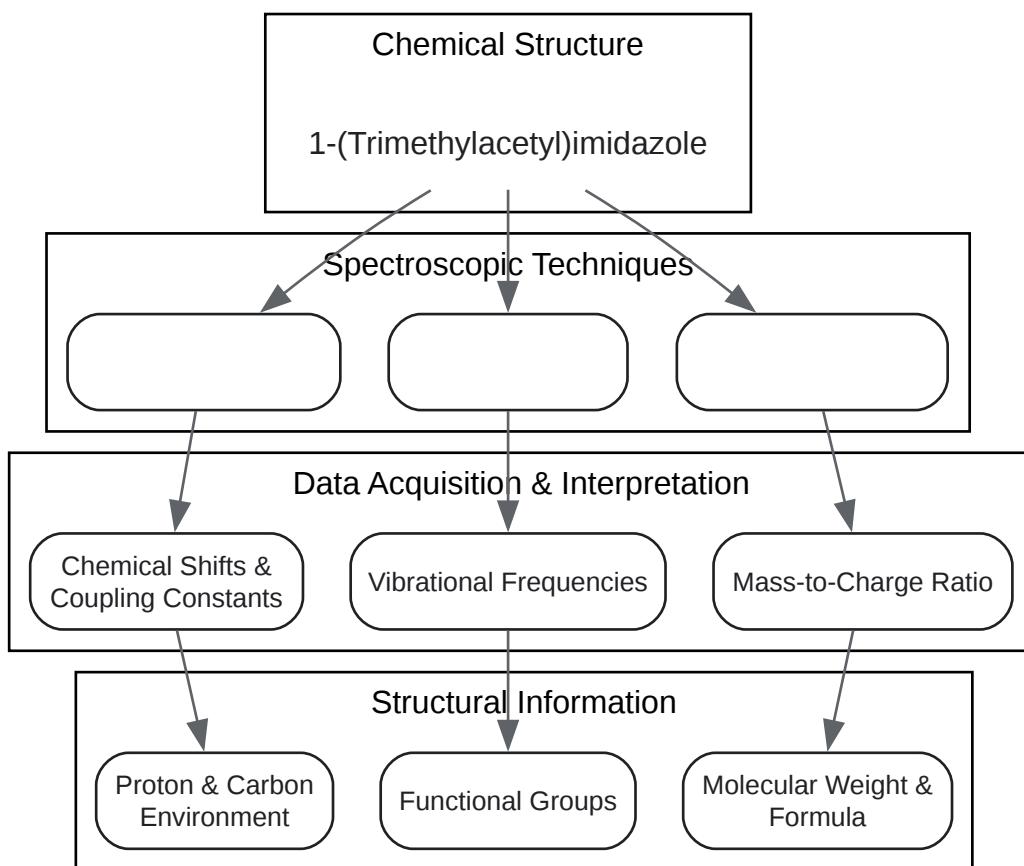
High-resolution mass spectrometry (HRMS) data was obtained using the Fast Atom Bombardment (FAB) ionization technique.[\[1\]](#)

2.4. Infrared Spectroscopy

Infrared spectra are typically recorded on an FTIR spectrometer. The sample can be prepared as a KBr pellet or as a thin film on a salt plate (e.g., NaCl or KBr). The spectrum is recorded over the range of 4000-400 cm^{-1} .

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow from the chemical structure of **1-(Trimethylacetyl)imidazole** to the acquisition and interpretation of its spectroscopic data.



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References

- 1. researchgate.net [researchgate.net]
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